

The Discovery and Characterization of Eichlerianic Acid: A Technical Retrospective

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Compound of Interest

Compound Name: *Eichlerianic acid*

Cat. No.: *B1151811*

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Introduction

Eichlerianic acid, a dammarane-type triterpenoid, represents a unique molecular scaffold that has garnered interest within the scientific community. This technical guide provides an in-depth historical account of its discovery, initial isolation, and structural elucidation. The following sections detail the original experimental protocols, present key quantitative data, and visualize the foundational scientific workflows that led to the characterization of this natural product.

The Genesis of Discovery: From Brazilian Flora to Purified Compound

Eichlerianic acid was first isolated from the wood of *Cabralea eichleriana*, a tree belonging to the Meliaceae family and native to Brazil. A seminal 1975 study by M. M. Rao and colleagues, published in *Tetrahedron*, documented the first-ever isolation and characterization of this compound, which they named in honor of the plant's species name.^{[1][2]} This pioneering work laid the groundwork for all subsequent research on this molecule.

Experimental Protocols: The Path to Isolation and Purification

The original researchers employed a meticulous multi-step process to extract and purify **Eichlerianic acid** from its natural source. The general workflow, as inferred from the initial and subsequent publications, is outlined below.

Extraction and Initial Fractionation

The dried and powdered wood of *Cabralea eichleriana* was subjected to exhaustive extraction with an organic solvent, likely a non-polar solvent such as hexane or ether, followed by a more polar solvent like ethanol or methanol, to ensure a broad range of compounds were extracted. The resulting crude extract was then partitioned between different immiscible solvents of increasing polarity to achieve an initial separation of compounds based on their polarity.

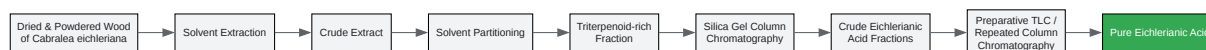
Chromatographic Separation

The fraction containing the triterpenoids was then subjected to column chromatography over silica gel. A gradient elution system, starting with a non-polar solvent and gradually increasing the polarity by adding a more polar solvent, was employed. This allowed for the separation of the complex mixture into fractions with decreasing polarity. **Eichlerianic acid**, along with other dammarane triterpenoids, was collected in specific fractions.

Purification

The fractions containing **Eichlerianic acid** were further purified using techniques such as preparative Thin Layer Chromatography (TLC) or repeated column chromatography with finer-grade silica gel and optimized solvent systems. The purity of the isolated compound was likely assessed by TLC, monitoring for a single spot under various visualization techniques.

A generalized workflow for the isolation and purification of **Eichlerianic acid** is depicted in the following diagram:

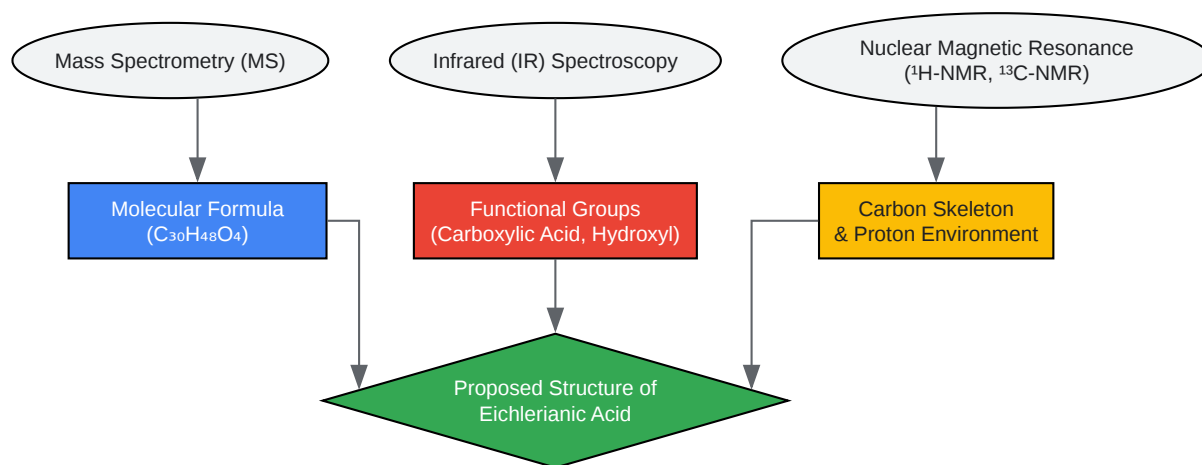


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*Figure 1: Generalized experimental workflow for the isolation of **Eichlerianic acid**.*

Structural Elucidation: Unraveling the Molecular Architecture

The determination of the chemical structure of **Eichlerianic acid** was a significant achievement, relying on the spectroscopic techniques of the time. The logical process of structure elucidation is illustrated below.



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Figure 2: Logical workflow for the structure elucidation of **Eichlerianic acid**.

The structure was primarily deduced through a combination of Mass Spectrometry (MS) to determine the molecular weight and formula, Infrared (IR) spectroscopy to identify key functional groups, and Nuclear Magnetic Resonance (NMR) spectroscopy to map the carbon and proton framework of the molecule.

Quantitative Data

The original and subsequent publications provide key quantitative data for **Eichlerianic acid**, which are summarized in the table below for easy reference and comparison.

Property	Reported Value
Molecular Formula	C ₃₀ H ₄₈ O ₄
Molecular Weight	472.7 g/mol
CAS Number	56421-13-7

Note: Specific yield, melting point, and optical rotation data from the original 1975 publication are not readily available in digital archives but would be found in the full print publication.

Spectroscopic Data

The structural assignment of **Eichlerianic acid** was heavily reliant on its spectroscopic signatures. Below is a summary of the expected and reported spectroscopic data.

Table 1: Key Spectroscopic Data for **Eichlerianic Acid**

Spectroscopic Method	Key Observations and Interpretations
Infrared (IR)	- Broad absorption band around 3400-2500 cm^{-1} indicative of the O-H stretching of a carboxylic acid.- Sharp absorption band around 1700 cm^{-1} corresponding to the C=O stretching of the carboxylic acid group.- Absorptions in the 2960-2850 cm^{-1} region due to C-H stretching of methyl and methylene groups.
^1H -NMR	- Multiple signals in the upfield region (δ 0.7-1.5 ppm) corresponding to the numerous methyl groups of the triterpenoid core.- Signals for protons on carbons bearing hydroxyl groups or adjacent to the carboxylic acid.- A downfield signal for the acidic proton of the carboxylic acid, which is exchangeable with D_2O .
^{13}C -NMR	- A signal in the downfield region ($\delta > 170$ ppm) for the carbonyl carbon of the carboxylic acid.- Signals for carbons attached to oxygen (hydroxyl groups).- A multitude of signals in the upfield region corresponding to the 30 carbons of the dammarane skeleton.
Mass Spectrometry (MS)	- A molecular ion peak (M^+) corresponding to the molecular weight of the compound.- Characteristic fragmentation patterns for dammarane-type triterpenoids, including loss of water and fragmentation of the side chain.

Biological Activity

While the initial discovery papers focused on the chemical characterization of **Eichlerianic acid**, subsequent research on dammarane-type triterpenoids has revealed a wide range of biological activities. These include anti-inflammatory, anti-cancer, and antiviral properties.^{[3][4][5]} The specific biological activities of **Eichlerianic acid**, however, remain a less explored area,

presenting opportunities for future research. No specific signaling pathways were investigated in the early studies of **Eichlerianic acid**.

Conclusion

The discovery of **Eichlerianic acid** from *Cabralea eichleriana* in 1975 was a notable contribution to the field of natural product chemistry. The meticulous work of Rao and his colleagues in isolating and elucidating its structure using the analytical techniques of the era provided a foundation for further investigation into this and related dammarane triterpenoids. This technical guide has aimed to consolidate the historical data and present it in a clear and accessible format for the modern researcher, highlighting the enduring importance of foundational chemical discoveries.

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